

Safeguarding Your Laboratory: Proper Disposal Procedures for Bifenox-d3

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Compound of Interest

Compound Name: Bifenox-d3

Cat. No.: B15614930

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the proper disposal of **Bifenox-d3**, a deuterated form of the herbicide Bifenox. Adherence to these procedures is critical for personnel safety and environmental protection.

Chemical and Physical Properties of Bifenox-d3

A clear understanding of the substance's properties is the first step in safe handling. The following table summarizes key quantitative data for **Bifenox-d3** and its unlabelled counterpart, Bifenox.

Property	Value	Source
Chemical Formula	C14H6D3Cl2NO5	[1]
Synonyms	Methyl 5-(2,4-Dichlorophenoxy)-2-nitrobenzoate, Bifenox D3 (phenyl D3), Bifenox-d3 (2,4-dichlorophenoxy-d3)	[1][2]
Appearance	Yellow Solid	[3]
Melting Point	84 - 89 °C / 183.2 - 192.2 °F	[3]
Oral LD50 (Rat, unlabelled)	6,400 mg/kg	[1]
Inhalation LC50 (Rat, unlabelled)	> 200,000 mg/m3	[1]
Dermal LD50 (Rabbit, unlabelled)	> 20,000 mg/kg	[1]

Hazard Profile and Safety Precautions

Bifenox-d3 is classified as very toxic to aquatic life with long-lasting effects[4][5]. While extensive toxicological data for the deuterated form is unavailable, the unlabelled compound, Bifenox, may cause eye and skin irritation and may be harmful if absorbed through the skin[1][5].

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles that meet NIOSH (US) or EN 166 (EU) standards[3][5].
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure[3].
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced[3].

Step-by-Step Disposal Protocol for Bifenox-d3

This protocol outlines the procedures for the safe disposal of **Bifenox-d3** from a laboratory setting. The primary directive is to engage a licensed professional waste disposal service for the final disposal of this material^[1]. The following steps detail the process for accumulating and preparing the waste for collection.

1. Waste Identification and Segregation:

- Designate a specific, clearly labeled hazardous waste container for **Bifenox-d3** and any materials contaminated with it (e.g., pipette tips, gloves, paper towels).
- The container label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Bifenox-d3**"
 - The associated hazards (e.g., "Toxic to Aquatic Life")
- Never mix **Bifenox-d3** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Disposing of Unused Product and Contaminated Materials:

- Solid Waste: Place any unused **Bifenox-d3** powder and contaminated solids directly into the designated hazardous waste container.
- Solutions: If **Bifenox-d3** has been dissolved in a solvent, it must be disposed of as liquid hazardous waste.
 - Offer surplus and non-recyclable solutions to a licensed disposal company^[5].
 - Alternatively, the material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber^[5]. This step should only be performed by a licensed waste disposal facility.
- Empty Containers:

- Empty containers are also considered hazardous waste unless properly decontaminated[6].
- To decontaminate, perform a triple-rinse procedure immediately after the container is empty[6][7].
 - Empty the remaining contents into the appropriate waste container, allowing it to drain for at least 30 seconds[6].
 - Add a suitable solvent (such as the one used to make a solution, or as recommended by your EHS office) until the container is about 20-25% full[6].
 - Securely cap and vigorously shake the container for at least 30 seconds[6].
 - Pour the rinsate into the designated hazardous waste container. Allow the container to drain for another 30 seconds[6].
 - Repeat this rinsing process two more times[6].
- After triple-rinsing, puncture the container to prevent reuse[7]. It can then be disposed of in accordance with local regulations, which may include disposal in a sanitary landfill if permitted[7].

3. Spill Cleanup:

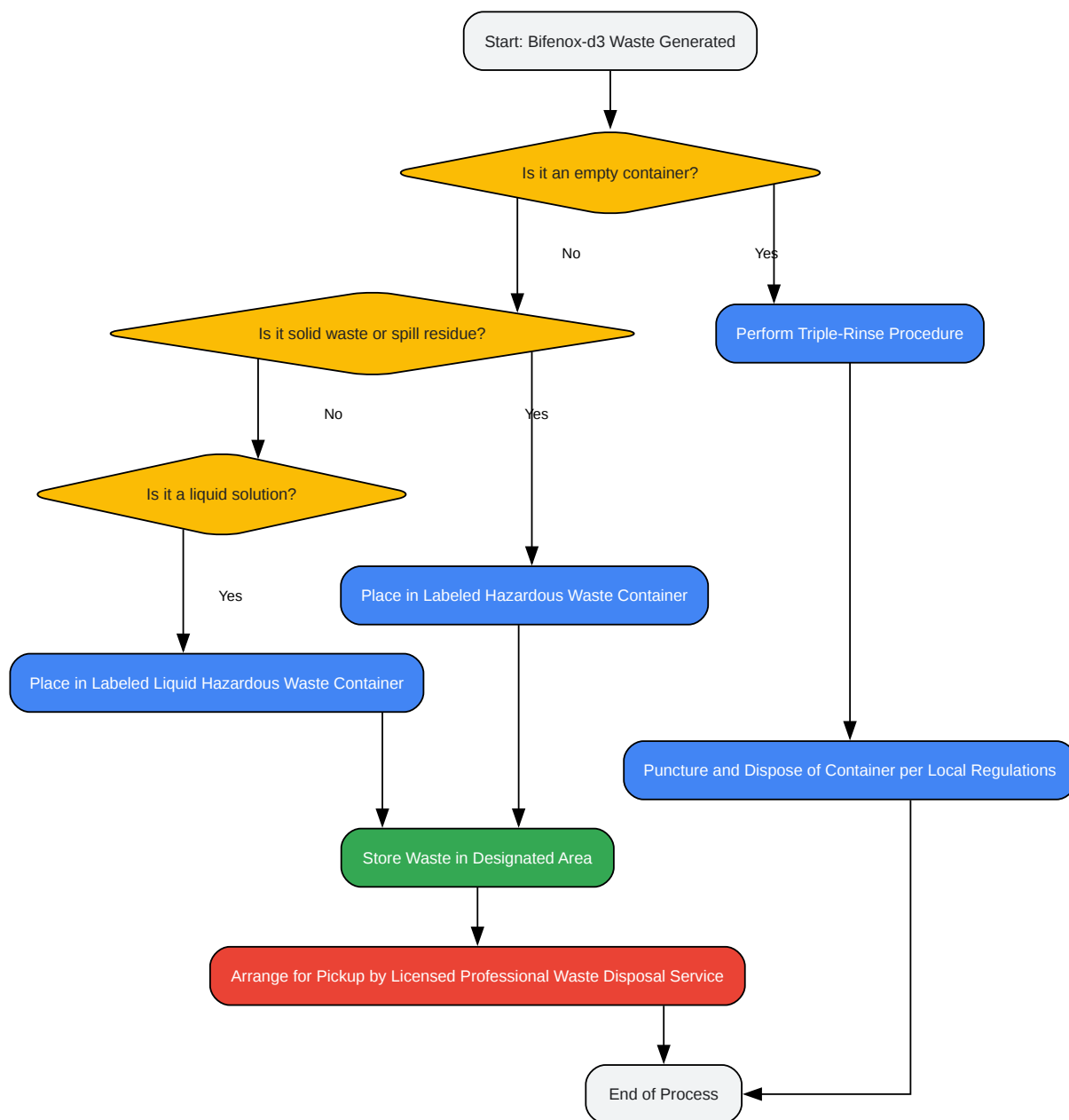
- Ensure adequate ventilation.
- Wearing appropriate PPE, carefully sweep or scoop up the solid material, avoiding dust formation[3].
- Place the spilled material and all contaminated cleanup materials (e.g., absorbent pads, towels) into the designated hazardous waste container.
- Wash the spill area with soap and water.

4. Waste Storage and Collection:

- Store the sealed hazardous waste container in a designated, secure area, away from incompatible materials such as strong oxidizing agents[3].
- Follow your institution's procedures for scheduling a pickup with a licensed professional waste disposal service.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Bifenox-d3** and its associated waste materials.



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Caption: Workflow for the safe disposal of **Bifenox-d3** waste.

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